

mono-tert-Butyl succinate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *mono-tert-Butyl succinate*

Cat. No.: *B078004*

[Get Quote](#)

In-depth Technical Guide: Mono-tert-Butyl Succinate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental physicochemical properties of **mono-tert-butyl succinate**, a versatile reagent used in organic synthesis.

Physicochemical Data

Mono-tert-butyl succinate, also known as 4-(tert-butoxy)-4-oxobutanoic acid, is a mono-ester derivative of succinic acid.^{[1][2]} Its key quantitative identifiers are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[1][3][4]
Molecular Weight	174.19 g/mol	[3]
CAS Number	15026-17-2	[3]

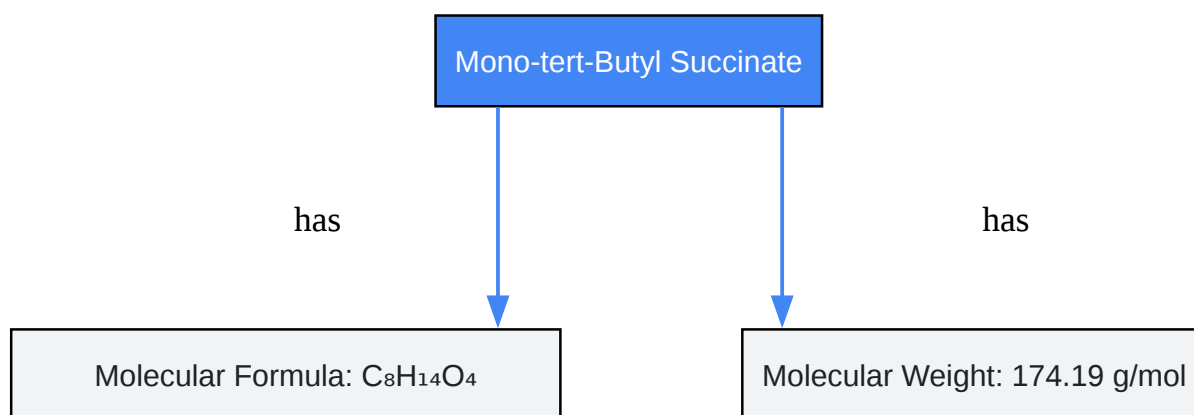
Experimental Protocols

The molecular weight and formula of a well-characterized compound like **mono-tert-butyl succinate** are fundamental properties derived from its atomic composition and structure.

These values are calculated based on the standard atomic weights of its constituent elements (Carbon, Hydrogen, Oxygen) and confirmed through standard analytical techniques such as mass spectrometry and elemental analysis during initial synthesis and characterization. As such, a detailed experimental protocol for the determination of these specific, established values is not applicable in this context. The synthesis of the compound can be achieved by refluxing succinic anhydride in tert-butanol.[5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Fig 1. Properties of **Mono-tert-Butyl Succinate**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Mono-tert-butyl Succinate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. scbt.com [scbt.com]

- 4. chembk.com [chembk.com]
- 5. Mono-tert-butyl succinate | 15026-17-2 [chemicalbook.com]
- To cite this document: BenchChem. [mono-tert-Butyl succinate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078004#mono-tert-butyl-succinate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com